

# In-Depth Technical Guide to the Physicochemical Properties of 2-Octanol Enantiomers

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## Compound of Interest

Compound Name: 2-Octanol

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This technical guide provides a comprehensive overview of the core physicochemical properties of the enantiomers of **2-Octanol**: (R)-(-)-**2-Octanol** and (S)-(+)-**2-Octanol**. Enantiomerically pure secondary alcohols such as the **2-octanol** enantiomers are valuable chiral building blocks in the synthesis of pharmaceuticals and other fine chemicals.<sup>[1]</sup> A thorough understanding of their distinct physicochemical properties is crucial for their separation, characterization, and application in stereoselective synthesis.

## Core Physicochemical Data

The enantiomers of **2-Octanol** share the same chemical formula ( $C_8H_{18}O$ ) and molecular weight, yet they exhibit differences in their interaction with plane-polarized light, a defining characteristic of chiral molecules.<sup>[2]</sup> Their other physical properties, such as boiling point, melting point, and density, are identical.

Property	(R)-(-)-2-Octanol	(S)-(+)-2-Octanol	Racemic (±)-2-Octanol
CAS Number	5978-70-1	6169-06-8	123-96-6
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	C <sub>8</sub> H <sub>18</sub> O	C <sub>8</sub> H <sub>18</sub> O
Molecular Weight	130.23 g/mol [3]	130.23 g/mol [4]	130.23 g/mol [5]
Appearance	Colorless liquid[3]	Colorless liquid[4]	Colorless oily liquid[6]
Melting Point	-61.15 °C (estimate) [1]	-38 °C[7]	-38 °C[6][8]
Boiling Point	175 °C (lit.)[9]	175 °C (lit.)[10]	178.5 °C[6]
Density	0.83 g/cm <sup>3</sup> [11]	0.822 g/mL at 25 °C (lit.)[10]	0.8207 g/cm <sup>3</sup> at 20°C[6]
Specific Rotation [α]	-9.5° (neat)[1]	+9.5° (neat)[10]	0°
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.426[1][9]	1.426 (lit.)[10]	1.426 (20 °C)[6]
Solubility in Water	1 g/L (20 °C)[1]	Miscible with alcohol and ether[12]	1.120 g/L[6]
Flash Point	71 °C[11]	76 °C - closed cup[10]	71 °C

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of liquid alcohols like the **2-Octanol** enantiomers.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method is the capillary method using a Thiele tube or a MelTemp apparatus.[13][14]

Methodology:

- A small amount of the **2-Octanol** enantiomer is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.[\[14\]](#)
- The sample is heated until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[15\]](#)
- The heat is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[14\]](#)
- It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

## Determination of Density

Density is the mass per unit volume of a substance. For liquids like **2-Octanol**, it can be determined using a pycnometer or by direct mass and volume measurements.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Methodology:

- The mass of a clean, dry pycnometer (a flask with a precise volume) is accurately measured.
- The pycnometer is filled with the **2-Octanol** enantiomer, ensuring no air bubbles are present.
- The mass of the filled pycnometer is measured.
- The mass of the **2-Octanol** enantiomer is calculated by subtracting the mass of the empty pycnometer.
- The density is then calculated by dividing the mass of the enantiomer by the known volume of the pycnometer.[\[17\]](#)
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

## Determination of Specific Rotation

Specific rotation is a fundamental property of chiral compounds and is measured using a polarimeter.<sup>[19]</sup> It is defined as the observed angle of optical rotation when plane-polarized light is passed through a sample of a specific path length and concentration.<sup>[20]</sup>

Methodology:

- A solution of the **2-Octanol** enantiomer of a known concentration (c, in g/mL) is prepared in a suitable solvent.
- The polarimeter is turned on and allowed to warm up.<sup>[21]</sup>
- A blank measurement is taken using the pure solvent in the polarimeter cell to zero the instrument.<sup>[21]</sup>
- The polarimeter cell is filled with the prepared solution of the **2-Octanol** enantiomer.
- The observed optical rotation ( $\alpha$ ) is measured.<sup>[21]</sup>
- The specific rotation ( $[\alpha]$ ) is calculated using the formula:  $[\alpha] = \alpha / (l * c)$ , where 'l' is the path length of the polarimeter cell in decimeters (dm).<sup>[22]</sup>
- The temperature (T) and the wavelength ( $\lambda$ ) of the light source (usually the sodium D-line, 589 nm) must be specified.<sup>[20]</sup>

## Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid.<sup>[23]</sup> It is determined using a refractometer, often an Abbe refractometer.

Methodology:

- The prisms of the refractometer are cleaned and calibrated using a standard of known refractive index.
- A few drops of the **2-Octanol** enantiomer are placed on the surface of the lower prism.

- The prisms are closed and the light source is positioned.
- By looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.[\[23\]](#)
- The temperature at which the measurement is taken should be controlled and recorded, as the refractive index is temperature-dependent.

## Visualization of Experimental Workflow

### Enzymatic Kinetic Resolution of 2-Octanol

The separation of **2-Octanol** enantiomers is often achieved through enzymatic kinetic resolution. This process utilizes the stereoselectivity of an enzyme, typically a lipase, to preferentially acylate one enantiomer, allowing for the subsequent separation of the acylated and unreacted enantiomers.[\[4\]](#)[\[17\]](#)

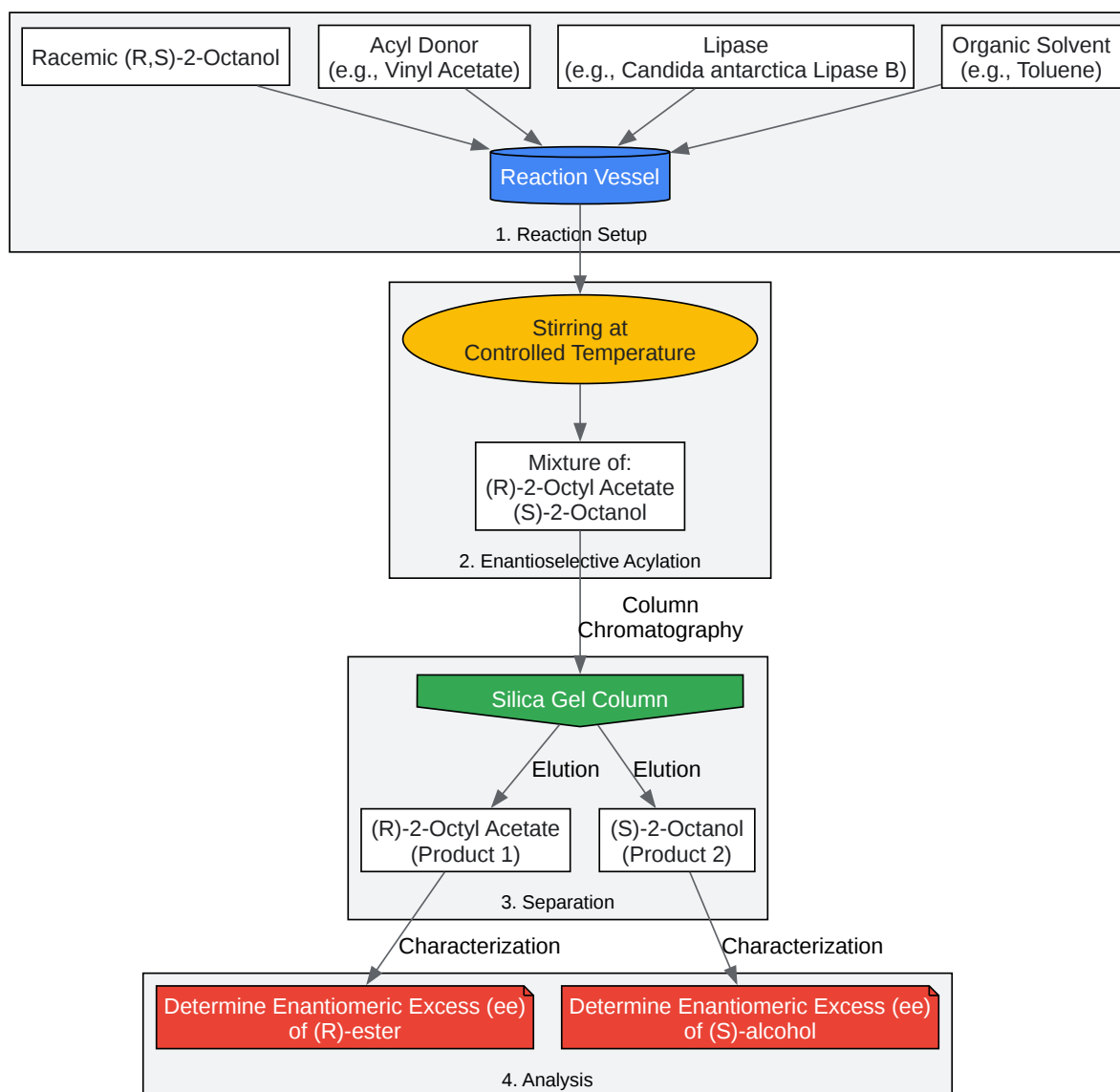


Figure 1: Experimental Workflow for Lipase-Catalyzed Kinetic Resolution of 2-Octanol

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Caption: Workflow for the enzymatic kinetic resolution of **2-octanol**.

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